

Application Notes and Protocols for Assessing Oxidative Stress with PD 123319

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Compound of Interest

Compound Name: PD 123319
CAS No.: 130663-39-7
Cat. No.: B1663605

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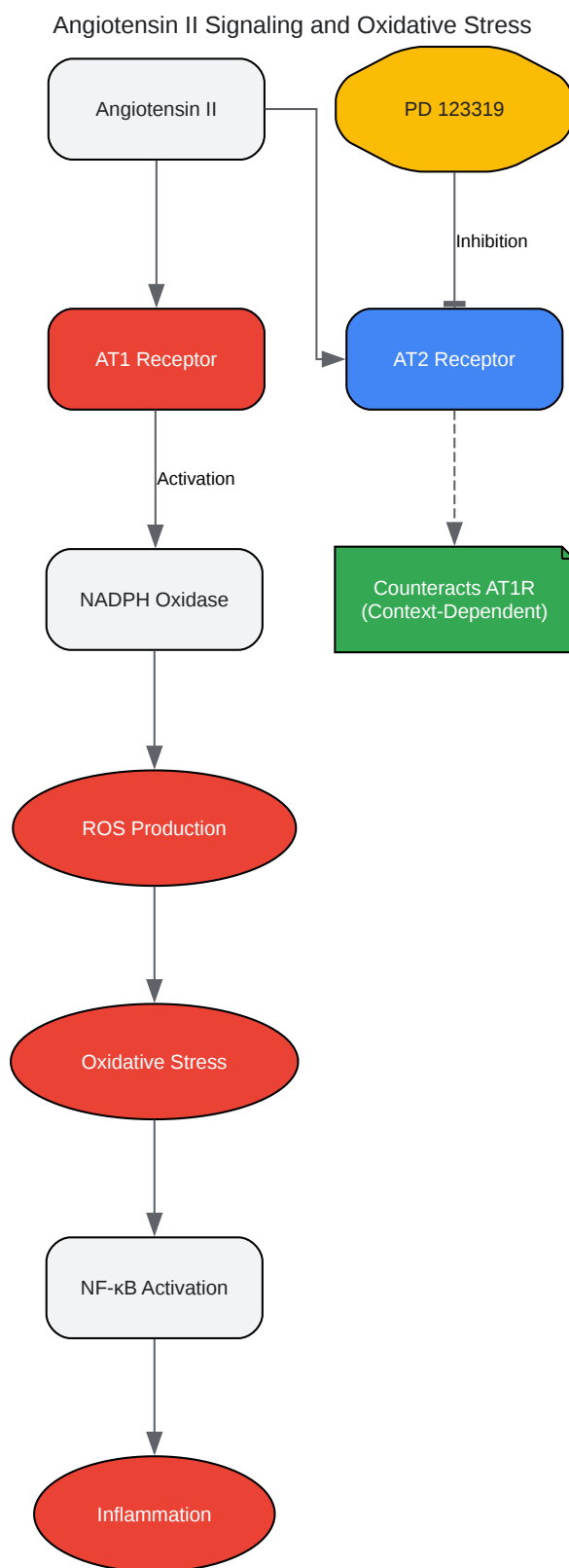
For Researchers, Scientists, and Drug Development Professionals

Introduction

PD 123319 is a selective antagonist of the Angiotensin II Type 2 (AT2) receptor. While the primary role of the renin-angiotensin system in oxidative stress is often attributed to the AT1 receptor, emerging evidence suggests a complex and sometimes contradictory role for the AT2 receptor. In certain pathological contexts, such as ischemia-reperfusion injury and inflammatory conditions, blockade of the AT2 receptor with **PD 123319** has been shown to ameliorate oxidative stress and inflammation.^{[1][2]} These application notes provide detailed protocols for assessing the impact of **PD 123319** on oxidative stress markers.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the general signaling pathway of Angiotensin II-mediated oxidative stress and a typical experimental workflow for assessing the effects of **PD 123319**.



Experimental Workflow for Assessing Oxidative Stress

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References

- 1. ROS Detection with DCFH-DA Staining: Measuring Total ROS in Colorectal Cancer Cell Lines [[jove.com](https://www.jove.com)]
- 2. Enhanced protocol for measuring glutathione peroxidase activity using a new glutathione peroxidase-Tiron assay - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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